

Essential Safety and Operational Guide for Handling 4-Bromo-2-chlorobenzonitrile

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Compound of Interest

Compound Name: **4-Bromo-2-chlorobenzonitrile**

Cat. No.: **B136228**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **4-Bromo-2-chlorobenzonitrile** (CAS No. 154607-01-9). Adherence to these procedures is critical to ensure personnel safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromo-2-chlorobenzonitrile is a hazardous substance that requires stringent safety measures. It is harmful if swallowed or inhaled, toxic in contact with skin, and causes skin and serious eye irritation.[1][2][3]

Summary of Required Personal Protective Equipment:

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [4]	Protects against splashes and dust, preventing serious eye irritation. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). [4]	Prevents skin contact, as the substance is toxic upon absorption. [1]
Lab coat or long-sleeved clothing. [4] [5]	Provides a barrier against accidental skin exposure.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] [6]	Minimizes inhalation of harmful dust or vapors. [1]
NIOSH-approved particulate respirator.	Recommended if dust formation is likely. [4]	

Always inspect PPE for integrity before use.[\[5\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrCIN	[5]
Molecular Weight	216.47 g/mol	[5]
Melting Point	69.0 to 73.0 °C	
Boiling Point	143 °C / 10 mmHg	
Appearance	White to very pale yellow crystal/powder	[7]
Storage Temperature	Room Temperature (10°C - 25°C), protect from light	[7]

Detailed Operational Plan: Step-by-Step Handling Protocol

3.1. Engineering Controls:

- Always handle **4-Bromo-2-chlorobenzonitrile** inside a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[1]

3.2. Handling Procedure:

- Preparation: Before handling, review the Safety Data Sheet (SDS). Ensure all necessary PPE is available and in good condition.
- Donning PPE: Wear a lab coat, chemical-resistant gloves, and chemical safety goggles.[1]
- Weighing and Transfer:
 - Handle the solid material carefully to avoid generating dust.[6]
 - Use a spatula for transfers.
 - Keep the container tightly closed when not in use.[2]
- In Solution: When working with solutions, be mindful of potential splashes.

3.3. Spill Response:

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Containment: For small spills, use an appropriate absorbent material from a spill kit. Avoid adding water.[8]
- Clean-up: Sweep up the solid material and place it into a suitable, labeled container for disposal.[5]

- Decontamination: Clean the spill area thoroughly.

First Aid Measures

Immediate medical attention is required for any exposure.[\[6\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [5][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [1][6]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give half a liter of water to drink. Seek immediate medical attention. [1][5]

Disposal Plan

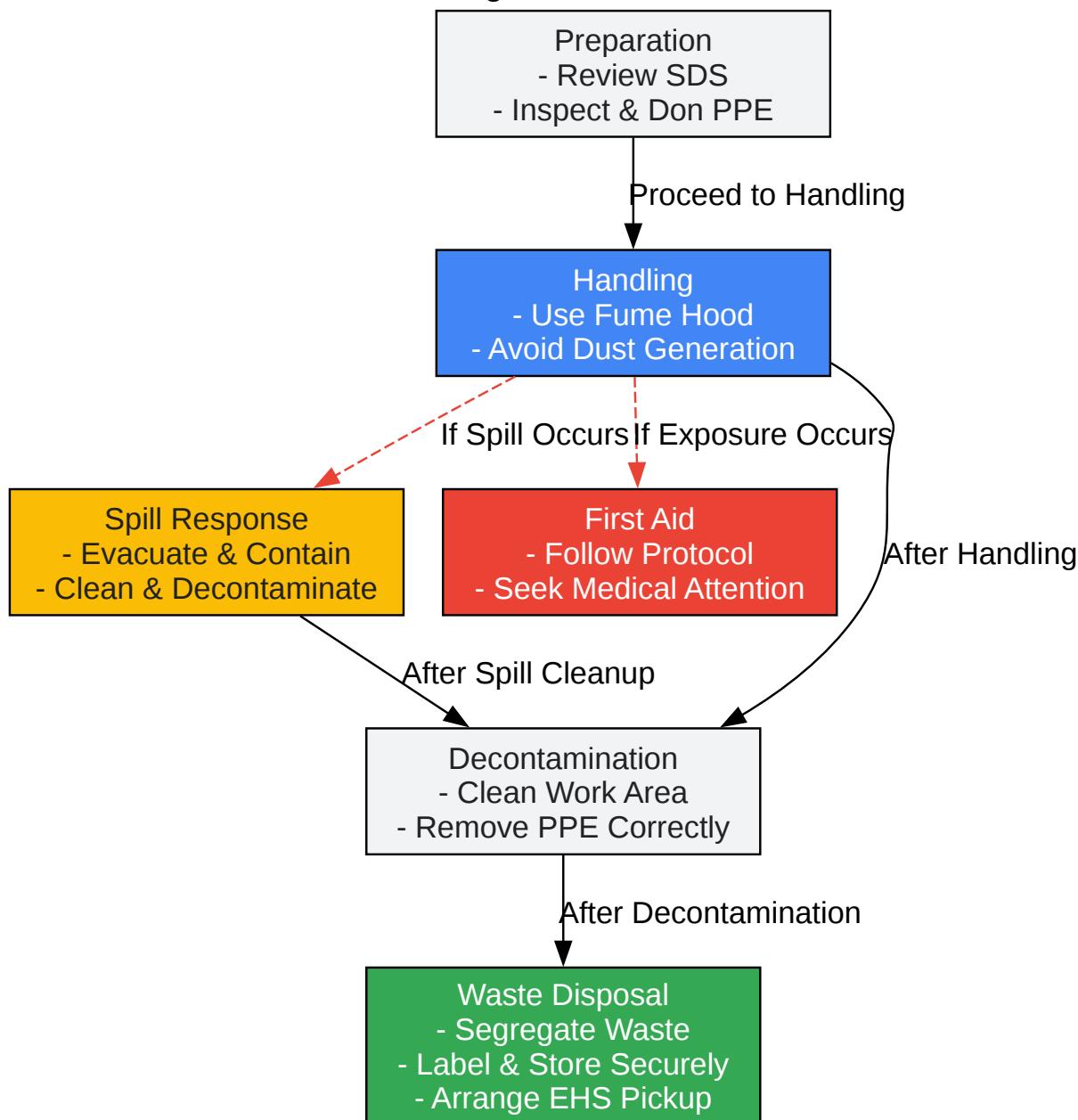
4-Bromo-2-chlorobenzonitrile is a halogenated organic compound and must be disposed of as hazardous waste.[\[5\]\[8\]](#)

- Segregation: Collect all waste containing this chemical, including unused product and contaminated consumables (e.g., pipette tips, gloves), in a dedicated and clearly labeled hazardous waste container for "Halogenated Organic Waste".[\[8\]](#)
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name.[\[8\]](#)

- Storage: Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials.
- Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations.^[8]
- Empty Containers: Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.^[8]

Safe Handling Workflow

Workflow for Safe Handling of 4-Bromo-2-chlorobenzonitrile

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Caption: Logical workflow for the safe handling of **4-Bromo-2-chlorobenzonitrile**.

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